

# Application Notes: Creating a Temporary Vacuum Seal with Apiezon N Grease

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## Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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## Introduction to Apiezon N

**Apiezon N** is a silicone-free and halogen-free hydrocarbon grease specifically formulated for cryogenic and high-vacuum applications.[1][2] Its unique properties make it an ideal choice for creating reliable temporary seals in a variety of laboratory and industrial settings, including sealing ground glass joints, vacuum lines, cold traps, and optical ports on electron microscopes.[3][4] A key advantage of **Apiezon N** is its resistance to the "creep" and "carry over" contamination often associated with silicone-based greases.[5][6]

This grease is specially formulated to provide craze-free performance at extremely low temperatures and can withstand frequent cycling between cryogenic temperatures (as low as -269°C) and ambient temperatures (up to +30°C).[1][2] At room temperature, it has an extremely low vapor pressure, making it suitable for high vacuum systems.[3][7] **Apiezon N** also possesses a tenacious, rubbery consistency that helps absorb vibrations, which is particularly useful for protecting fragile glass-to-glass joints.[5][8]

## Key Properties and Data

The performance of **Apiezon N** is defined by its physical and thermal properties. The data below is compiled for easy reference and comparison.

Table 1: Typical Physical and Thermal Properties of **Apiezon N**

Property	Value	Source(s)
Typical Working Temperature Range	<b>-269°C to +30°C (-452°F to +86°F)</b>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Vapor Pressure @ 20°C	$6 \times 10^{-10}$ Torr	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Relative Density @ 20°C	0.911	<a href="#">[3]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Dropping Point (ASTM D566)	42°C to 52°C	<a href="#">[3]</a> <a href="#">[10]</a>
Thermal Conductivity @ 20°C	0.194 W/m°C	<a href="#">[3]</a> <a href="#">[7]</a>
Thermal Conductivity @ -269°C	0.095 W/m°C	<a href="#">[3]</a> <a href="#">[7]</a>
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM	<a href="#">[3]</a> <a href="#">[10]</a>
Appearance	Semi-solid yellow/brown grease	<a href="#">[9]</a> <a href="#">[11]</a>
Solubility	Soluble in aromatic hydrocarbon solvents (e.g., toluene, xylene)	<a href="#">[1]</a> <a href="#">[9]</a>

| Insolubility | Insoluble in alcohols (e.g., ethanol, IPA) and ketones (e.g., acetone) [\[1\]](#)[\[5\]](#)[\[12\]](#) |

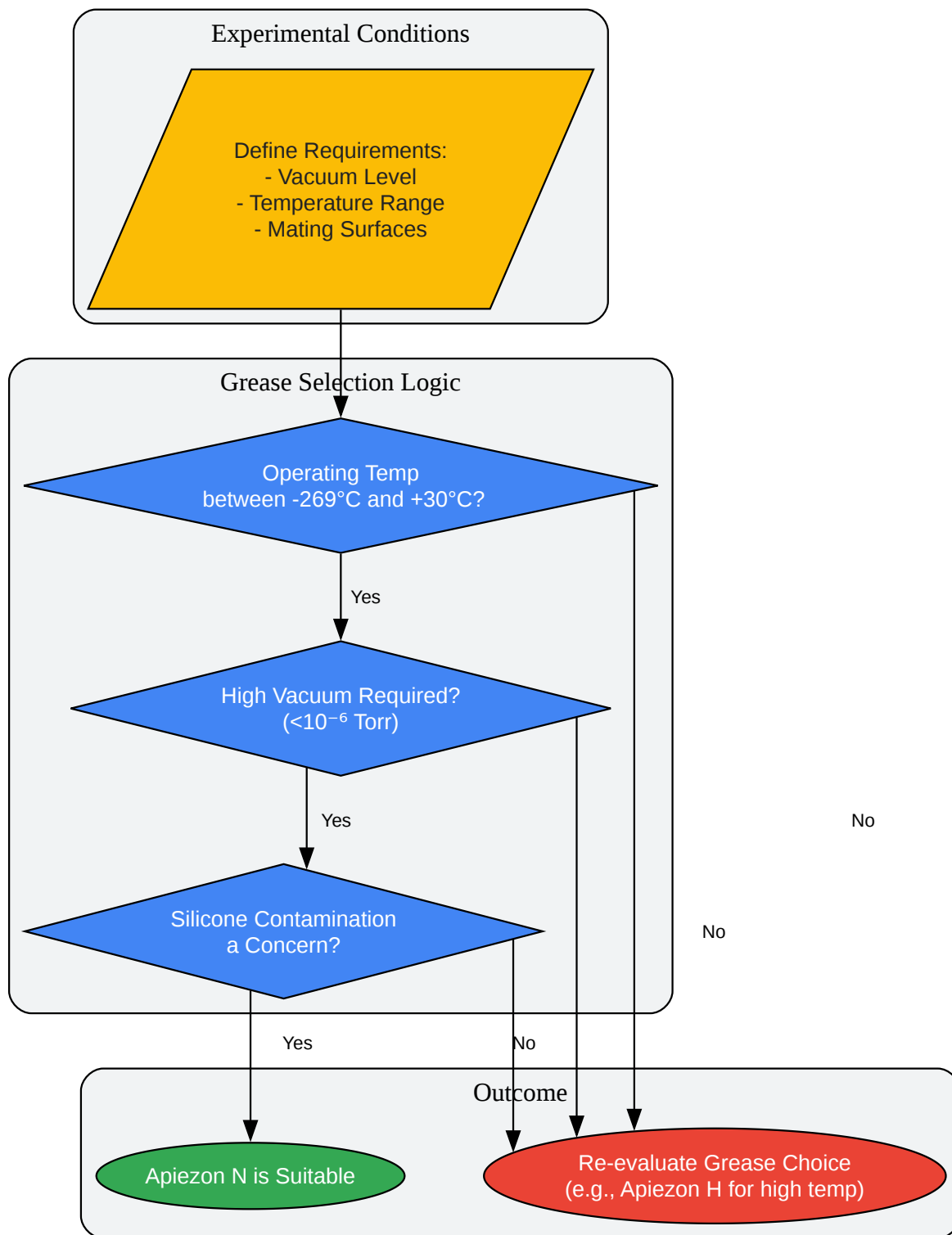
Table 2: Vapor Pressure of **Apiezon N** at Various Temperatures

Temperature (°C)	Vapor Pressure (Torr)
<b>0</b>	<b><math>\sim 2 \times 10^{-11}</math></b>
20	$6 \times 10^{-10}$
25	$\sim 1 \times 10^{-9}$

Note: Values other than at 20°C are extrapolated from manufacturer vapor pressure curves.[\[7\]](#)  
[\[13\]](#)

## Decision Workflow for Using Apiezon N

Before application, it is crucial to determine if **Apiezon N** is the appropriate sealant for the intended experimental conditions.



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Caption: Decision workflow for selecting **Apiezon N** grease.

## Experimental Protocols

The following protocols provide a detailed methodology for the application and removal of **Apiezon N** to create a temporary vacuum seal.

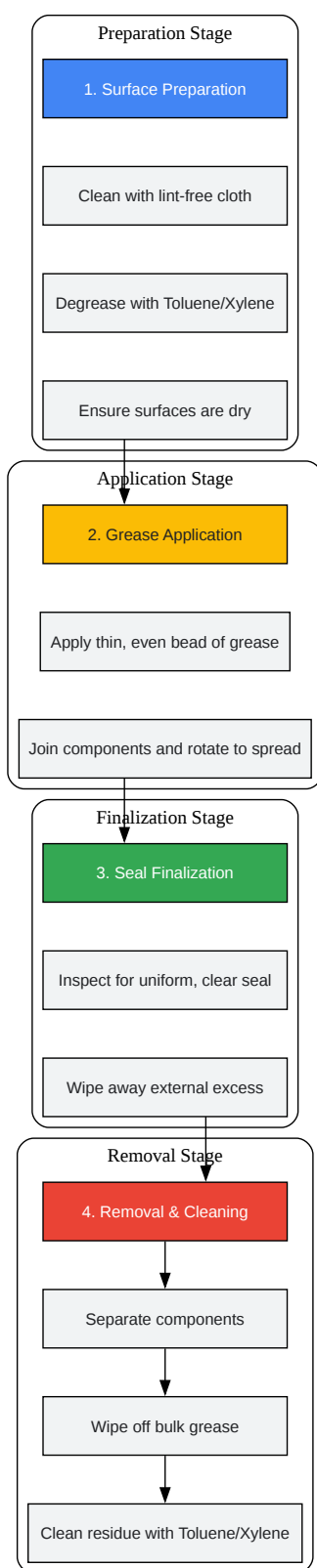
Proper surface preparation is critical for achieving a high-quality vacuum seal.

- Initial Cleaning: Mechanically wipe the mating surfaces (e.g., ground glass joints, flanges) with a clean, lint-free cloth to remove any loose particulates or old grease.[\[3\]](#)
- Solvent Degreasing: Degrease the surfaces using an appropriate hydrocarbon solvent such as toluene or xylene. For a more environmentally friendly option, limonene can be used.[\[1\]](#)  
[\[12\]](#)
  - Safety Note: Always handle solvents in a well-ventilated area or fume hood and wear appropriate personal protective equipment (PPE), including nitrile rubber gloves.[\[9\]](#)
- Drying: Ensure surfaces are completely dry before applying the grease. This can be achieved by air drying in a clean environment or by using a gentle stream of dry nitrogen gas.
- Final Inspection: Visually inspect the surfaces to ensure they are free of any dust, fibers, or solvent residue.
- Dispensing: Apply a small, economical amount of **Apiezon N** grease directly from the tube or using a clean spatula.
- Distribution: For ground glass joints, apply a thin, even band of grease around the upper part of the male joint. For flat flanges, apply a thin bead of grease in a uniform circle, ensuring the bead path is continuous.
- Assembly: Carefully join the two components. For ground glass joints, gently rotate the joint back and forth to spread the grease into a thin, transparent, and uniform seal. The final seal should be free of striations or air bubbles.
- Excess Removal: Wipe away any excess grease from the exterior of the joint with a clean, lint-free cloth.[\[1\]](#) This prevents contamination of the surrounding apparatus.

- Disassembly: Carefully separate the sealed components.
- Gross Removal: Wipe off the majority of the excess grease from both surfaces using a soft, clean, lint-free cloth.[\[5\]](#)[\[8\]](#)
- Solvent Cleaning: To remove any remaining residue, wash the surfaces with an aromatic hydrocarbon solvent (toluene, xylene) or limonene.[\[3\]](#)[\[4\]](#)
- Final Wash: For some applications, a final wash with warm, soapy water can be effective for removing residual films.[\[1\]](#)[\[12\]](#)
- Rinsing and Drying: Thoroughly rinse the components with an appropriate solvent (e.g., acetone, though it won't dissolve the grease, it can help remove the cleaning solvent) and/or deionized water, followed by complete drying before storage or reuse.

## Application Workflow Diagram

The entire process, from preparation to cleaning, can be visualized as a clear workflow.



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Caption: Step-by-step workflow for creating a vacuum seal.

## Additional Considerations

- 'Gettering' Action: **Apiezon N** has strong absorption properties, meaning it can absorb other greasy or chemical impurities from metal and glass surfaces, a valuable property where scrupulous cleanliness is required.<sup>[5][10]</sup>
- Shelf Life: The shelf life of **Apiezon N** grease is ten years from the date of manufacture, provided it is stored in its original unopened packaging at ambient temperatures (10 to 30°C).<sup>[3][8]</sup>
- Optical Applications: The grease is luminescent under UV light.<sup>[3][7]</sup> For optical testing, it is important to either cover the grease completely with the sample or use calibration to account for any emissions caused by the grease.<sup>[4]</sup>
- Cryogenic Lubrication: While an excellent sealant and thermal conductor at cryogenic temperatures, **Apiezon N** should not be used as a lubricant at these low temperatures.<sup>[5]</sup>

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## References

- 1. apiezon.com [apiezon.com]
- 2. APIEZON n N-25G Vacuum grease Temperature range -269~ 30 °C | NBCHAO [en1.nbchao.com]
- 3. 2spi.com [2spi.com]
- 4. apiezon.com [apiezon.com]
- 5. Kurt J. Lesker Company | Apiezon N Cryogenic Heat-Transfer Greases | Enabling Technology for a Better World [lesker.com]
- 6. ajvs.com [ajvs.com]
- 7. cmr-direct.com [cmr-direct.com]
- 8. static.mimaterials.com [static.mimaterials.com]



- 9. [apiezon.com](#) [[apiezon.com](#)]
- 10. [proscitech.com.au](#) [[proscitech.com.au](#)]
- 11. [sisweb.com](#) [[sisweb.com](#)]
- 12. [apiezon.com](#) [[apiezon.com](#)]
- 13. [apiezon.com](#) [[apiezon.com](#)]
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